

2-Chloro-1,10-phenanthroline CAS number

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Compound of Interest

Compound Name: 2-Chloro-1,10-phenanthroline

Cat. No.: B021708

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An In-Depth Technical Guide to **2-Chloro-1,10-phenanthroline**

Registry Number: CAS 7089-68-1

Abstract

This guide provides a comprehensive technical overview of **2-Chloro-1,10-phenanthroline**, a pivotal heterocyclic compound in modern chemistry. Identified by the CAS Number 7089-68-1, this molecule is a cornerstone for advancements in coordination chemistry, catalysis, and materials science.^{[1][2]} Its significance stems from the versatile phenanthroline scaffold, which possesses strong metal-chelating properties, combined with a reactive chlorine substituent that serves as a synthetic handle for further functionalization.^{[1][2][3]} This document will detail its fundamental properties, present an improved, scalable synthesis protocol, explore its diverse applications, and outline essential safety and handling procedures for laboratory and industrial settings.

Compound Identification and Physicochemical Properties

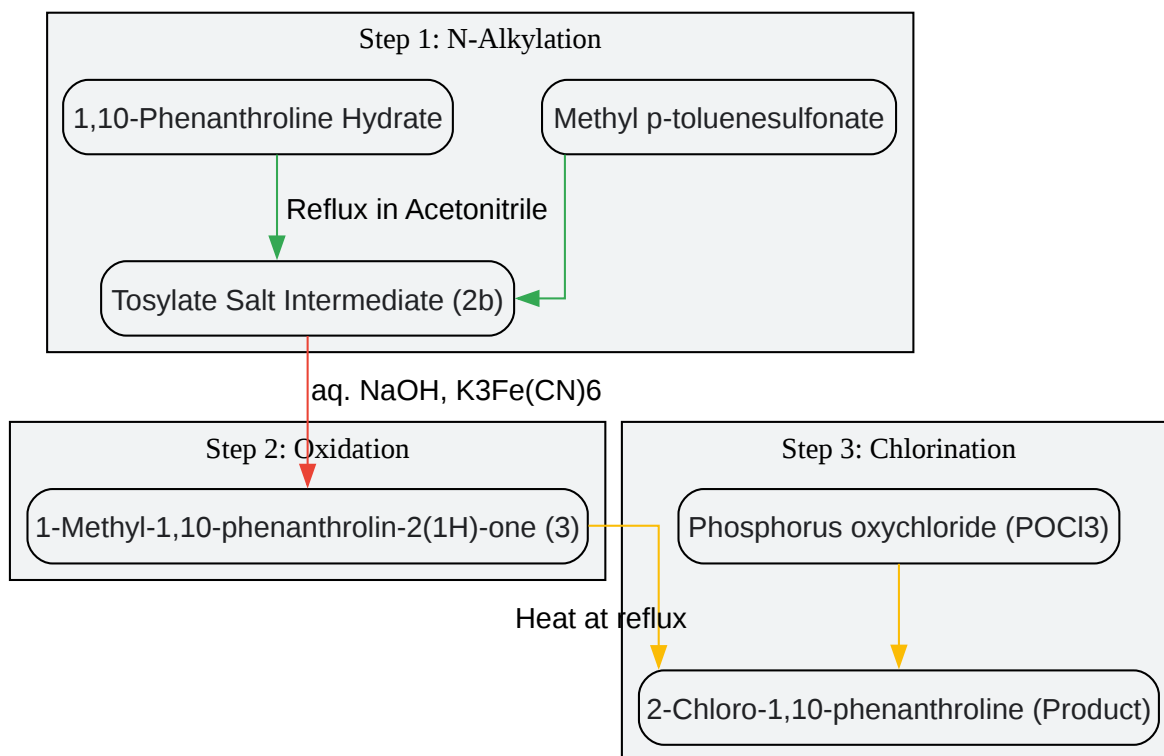
2-Chloro-1,10-phenanthroline is a solid organic compound that typically appears as a white to pale yellow or orange crystalline powder.^{[1][2][4]} Its core structure is a planar, rigid phenanthroline ring system with a chlorine atom at the 2-position.^[1] This substitution is key to its utility as a precursor in the synthesis of more complex phenanthroline derivatives.

Property	Value	Source(s)
CAS Number	7089-68-1	[1] [2] [5] [6]
Molecular Formula	C ₁₂ H ₇ ClN ₂	[1] [2] [5] [6]
Molecular Weight	214.65 g/mol	[2] [5] [6]
IUPAC Name	2-chloro-1,10-phenanthroline	[6] [7]
Appearance	White to yellow to orange powder/crystal	[1] [2] [4]
Melting Point	128-132 °C	[2] [4] [5]
Boiling Point	391.8±22.0 °C (Predicted)	[5] [8]
Solubility	Sparingly soluble in water (>32.2 µg/mL); Soluble in Methanol.	[1] [5] [6] [8]
pKa	4.22±0.10 (Predicted)	[1] [8]

Synthesis Protocol: An Improved and Scalable Method

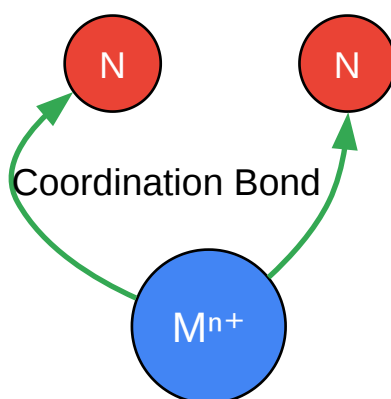
The synthesis of **2-chloro-1,10-phenanthroline** is critical for its application. While several methods exist, an improved procedure has been developed to facilitate multi-gram scale preparation, overcoming issues like poor solubility of intermediates found in older methods.[\[9\]](#) The original preparations often involved a methyl iodide salt, which has low water solubility and leads to purification challenges.[\[9\]](#) The improved method, outlined below, utilizes a highly water-soluble tosylate salt, making the process more efficient and scalable.[\[9\]](#)

Workflow for Improved Synthesis



2-Chloro-1,10-phenanthroline Ligand

Cl-Phen



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Caption: Bidentate coordination of **2-chloro-1,10-phenanthroline** to a metal center.

Safety and Handling

Proper handling of **2-Chloro-1,10-phenanthroline** is essential to ensure laboratory safety. According to the Globally Harmonized System (GHS), it is classified with the following hazards:

- GHS Pictogram: GHS07 (Exclamation Mark) * Signal Word: Warning * Hazard Statements:
 - H302: Harmful if swallowed [6] * H315: Causes skin irritation [6] * H318/H319: Causes serious eye damage/irritation [6] * H335: May cause respiratory irritation

Recommended Safety Precautions:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood. [10][11] * Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and safety glasses or goggles. [10] Ensure an eyewash station and safety shower are readily accessible. [11] * Handling: Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols. * Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place under an inert atmosphere (e.g., nitrogen or argon). [5][8] Keep away from oxidizing agents. [12]

References

- IMPROVED SYNTHESIS OF 2-CHLORO- AND 2, 9-DICHLORO-1, 10-PHENANTHROLINES, Organic Preparations and Procedures International. [Link]
- **2-Chloro-1,10-phenanthroline** | C12H7ClN2 | CID 355193, PubChem. [Link]
- Improved synthesis of 2-chloro- and 2,9-dichloro-1,10-phenanthrolines, ResearchGate. [Link]
- 2-Chlorop[1][8]henanthroline | CAS#:7089-68-1, Chemsrvc. [Link]
- Improved Synthesis of 2,9-Dichloro-1,10-phenanthroline, ResearchGate. [Link]

- Copper(II) complexes of 1,10-phenanthroline: Synthesis, characterization and cytotoxicity studies, American Chemical Society. [[Link](#)]
- Catalytic Activity of 2-Imino-1,10-phenanthrolyl Fe/Co Complexes via Linear Machine Learning, MDPI. [[Link](#)]
- IR spectra of a) 1, 10-Phenanthroline..., ResearchGate. [[Link](#)]
- Absorption and luminescence properties of 1, 10-phenanthroline..., Journal of the Chemical Society, Faraday Transactions. [[Link](#)]

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Sources

- 1. Page loading... [wap.guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. researchgate.net [researchgate.net]
- 4. 2-Chloro-1,10-phenanthroline | 7089-68-1 | TCI AMERICA [tcichemicals.com]
- 5. 2-Chloro-1,10-phenanthroline | 7089-68-1 [m.chemicalbook.com]
- 6. 2-Chloro-1,10-phenanthroline | C12H7ClN2 | CID 355193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. jk-sci.com [jk-sci.com]
- 8. 2-Chloro-1,10-phenanthroline CAS#: 7089-68-1 [m.chemicalbook.com]
- 9. tandfonline.com [tandfonline.com]
- 10. echemi.com [echemi.com]
- 11. westliberty.edu [westliberty.edu]
- 12. fishersci.com [fishersci.com]
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